

coniferyl alcohol CAS number and properties

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Compound of Interest		
Compound Name:	Coniferyl Alcohol	
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Coniferyl Alcohol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Coniferyl alcohol is a phenolic compound that plays a crucial role as a monomer in the biosynthesis of lignin and various other natural products.[1][2] Its chemical structure, derived from the phenylpropanoid pathway, imparts it with significant biological activities, making it a molecule of interest for researchers in medicinal chemistry, materials science, and plant biology. This technical guide provides an in-depth overview of the physicochemical properties, experimental characterization protocols, and key signaling pathways associated with coniferyl alcohol.

Physicochemical Properties

The fundamental physicochemical properties of **coniferyl alcohol** (CAS Number: 458-35-5) are summarized in the table below.[1][3][4] This data is essential for its handling, formulation, and application in experimental settings.



Property	Value	Reference
CAS Number	458-35-5	[1][3][4]
Molecular Formula	C10H12O3	[1][4]
Molecular Weight	180.20 g/mol	[1][3][4]
Appearance	Beige crystalline powder	[1]
Melting Point	75-80 °C	[3]
Boiling Point	163-165 °C at 3 mmHg	[3]
Solubility		
Water	Very slightly soluble/insoluble	[1][5]
Ethanol	Soluble/Moderately soluble	[1][6][7]
Diethyl Ether	Freely soluble	[5]
DMSO	Soluble (approx. 25 mg/mL)	[6][7]
Dimethylformamide (DMF)	Soluble (approx. 25 mg/mL)	[6][7]
Storage Temperature	-20°C	[3][4]
UV max (in Ethanol)	266 nm	[6]

Experimental Protocols

Accurate characterization of **coniferyl alcohol** is paramount for its study and application. The following section details standardized protocols for its analysis using common spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **coniferyl alcohol** and its derivatives.

Sample Preparation:



- Sample Purity: Ensure the coniferyl alcohol sample is of high purity (>95%), purified by methods such as column chromatography or preparative HPLC.
- Solvent Selection: Choose a deuterated solvent in which the sample is fully soluble. Chloroform-d (CDCl₃) or acetone-d6 are common choices.
- Concentration: For ¹H NMR, dissolve 5-10 mg of the sample in 0.5-0.7 mL of the deuterated solvent. For ¹³C and 2D NMR experiments, a higher concentration of 10-20 mg is recommended.
- Filtration: Filter the sample solution through a glass wool plug or a syringe filter directly into a clean, dry 5 mm NMR tube to remove any particulate matter.
- Internal Standard: Tetramethylsilane (TMS) is typically used as an internal standard for ¹H
 and ¹³C NMR, with its signal set to 0.00 ppm.

Data Acquisition:

- NMR spectra can be acquired on a spectrometer operating at a frequency of 400 MHz or higher.
- Standard pulse programs for ¹H, ¹³C, DEPT, COSY, HSQC, and HMBC should be utilized for complete structural assignment.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in **coniferyl alcohol**.

Sample Preparation:

- Solid Sample (KBr Pellet): Mix a small amount of finely ground coniferyl alcohol with dry
 potassium bromide (KBr). Press the mixture into a thin, transparent pellet using a hydraulic
 press.
- Solid Sample (ATR): Place a small amount of the solid sample directly on the Attenuated Total Reflectance (ATR) crystal.

Data Acquisition:



- Acquire the IR spectrum over the range of 4000-400 cm⁻¹.
- Characteristic peaks for the hydroxyl (-OH), methoxy (-OCH₃), and aromatic C=C bonds should be identified.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is useful for quantitative analysis and for studying the electronic transitions within the molecule.

Sample Preparation:

- Solvent Selection: Use a UV-transparent solvent in which coniferyl alcohol is soluble, such as ethanol.
- Solution Preparation: Prepare a stock solution of known concentration. Perform serial dilutions to prepare a series of standard solutions.
- Blank: Use the pure solvent as a blank to zero the spectrophotometer.

Data Acquisition:

- Scan the absorbance of the standard solutions over a wavelength range of approximately 200-400 nm.
- The wavelength of maximum absorbance (λmax) should be determined.[6] A
 multiwavelength absorption spectroscopy approach can also be employed for kinetic and
 endpoint analyses.[8]

Signaling Pathways and Biological Activity

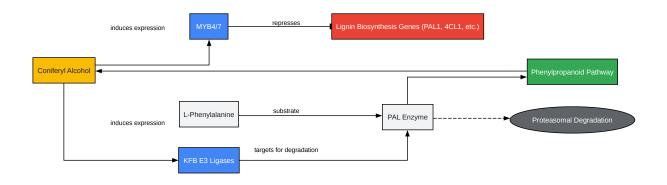
Coniferyl alcohol exhibits a range of biological activities, primarily through the modulation of specific signaling pathways.

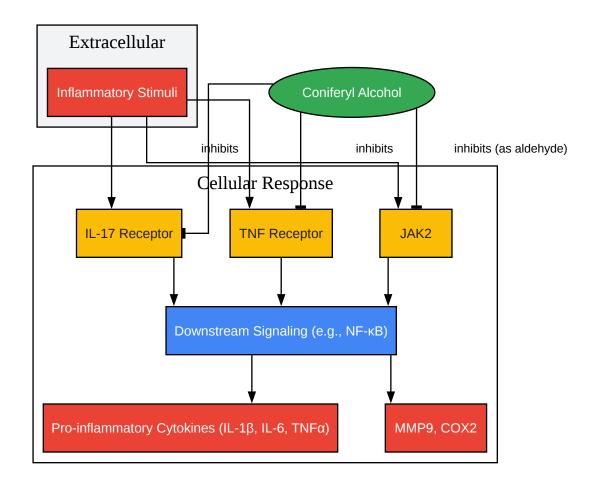
Regulation of the Phenylpropanoid Pathway

Coniferyl alcohol acts as a signaling molecule in plants, providing feedback regulation on its own biosynthetic pathway, the phenylpropanoid pathway.[3][4][6] This regulation is crucial for

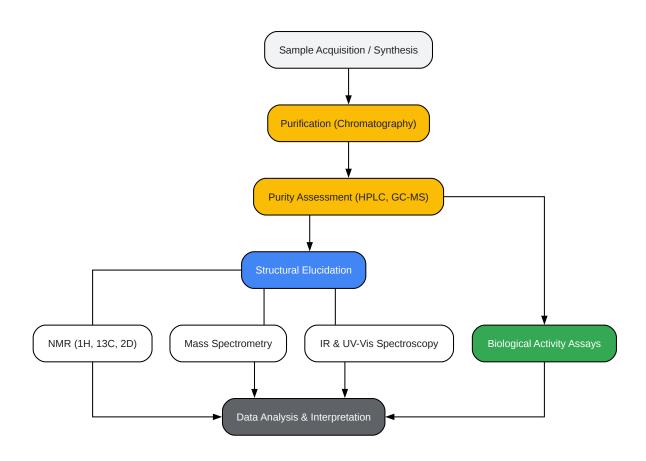


managing the carbon flow into lignin and other secondary metabolites.









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